

# An In-depth Technical Guide to the Safe Handling of Crizotinib-d5

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## Compound of Interest

Compound Name: *Crizotinib-d5*

Cat. No.: *B3026244*

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This guide provides comprehensive safety and handling information for **Crizotinib-d5**, a deuterated analog of Crizotinib, intended for use by researchers, scientists, and drug development professionals. **Crizotinib-d5** is primarily utilized as an internal standard for the quantification of Crizotinib in various analytical methods.[1]

## Chemical and Physical Properties

**Crizotinib-d5** shares similar chemical and physical properties with Crizotinib, with the primary difference being the inclusion of five deuterium atoms. This isotopic labeling makes it an ideal internal standard for mass spectrometry-based assays.[2]

Property	Value	Reference
Chemical Name	(R)-3-(1-(2,6-Dichloro-3-fluorophenyl)ethoxy)-5-(1-(piperidin-4-yl)-3,3,4,5,5-d5)-1H-pyrazol-4-yl)pyridin-2-amine	[3]
CAS Number	1395950-84-1	[1][3][4]
Molecular Formula	C21H17D5Cl2FN5O	[1][3]
Molecular Weight	455.4 g/mol	[1][3]
Appearance	Solid	[1]
Purity	≥99% deuterated forms (d1-d5)	[1]
Solubility	Soluble in Chloroform	[1]

## Hazard Identification and Classification

**Crizotinib-d5** is classified as hazardous. The following table summarizes its hazard statements according to the Globally Harmonized System (GHS).[4]

Hazard Class	GHS Classification	Hazard Statement
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed
Acute Toxicity (Dermal)	Category 4	H312: Harmful in contact with skin
Acute Toxicity (Inhalation)	Category 4	H332: Harmful if inhaled
Skin Irritation	Category 2	H315: Causes skin irritation
Eye Irritation	Category 2A	H319: Causes serious eye irritation
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction
Germ Cell Mutagenicity	Category 2	H341: Suspected of causing genetic defects
Aquatic Hazard (Acute)	Category 1	H400: Very toxic to aquatic life

## First-Aid Measures

Immediate medical attention is required in case of exposure. The following are first-aid recommendations.[\[5\]](#)

Exposure Route	First-Aid Procedure
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. <a href="#">[5]</a>
Skin Contact	Wash with plenty of soap and water. <a href="#">[5]</a>
Inhalation	Move person into fresh air. If not breathing, give artificial respiration. <a href="#">[5]</a>
Ingestion	Immediately call a doctor. <a href="#">[4]</a> Medical assistance for gastric lavage may be necessary. <a href="#">[3]</a>

## Safe Handling and Storage

Proper handling and storage are crucial to ensure the stability of the compound and the safety of laboratory personnel.

Aspect	Guideline
Handling	Wear protective gloves, protective clothing, eye protection, and face protection. Avoid breathing dust, fume, gas, mist, vapors, or spray. <a href="#">[5]</a> <a href="#">[6]</a>
Storage	Store at -20°C for long-term stability ( $\geq 4$ years). <a href="#">[1]</a> For stock solutions, store at -80°C for up to 6 months or at -20°C for up to 1 month. <a href="#">[2]</a>
Shipping	Shipped at room temperature in the continental US; may vary elsewhere. <a href="#">[1]</a>

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **Crizotinib-d5**.

PPE Type	Specification
Eye/Face Protection	Safety glasses with side-shields conforming to NIOSH (US) or EN 166 (EU).[5]
Hand Protection	Handle with gloves. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[5]
Skin and Body Protection	Impervious clothing. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[5]
Respiratory Protection	Use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls where risk assessment shows air-purifying respirators are appropriate.[5]

## Accidental Release Measures

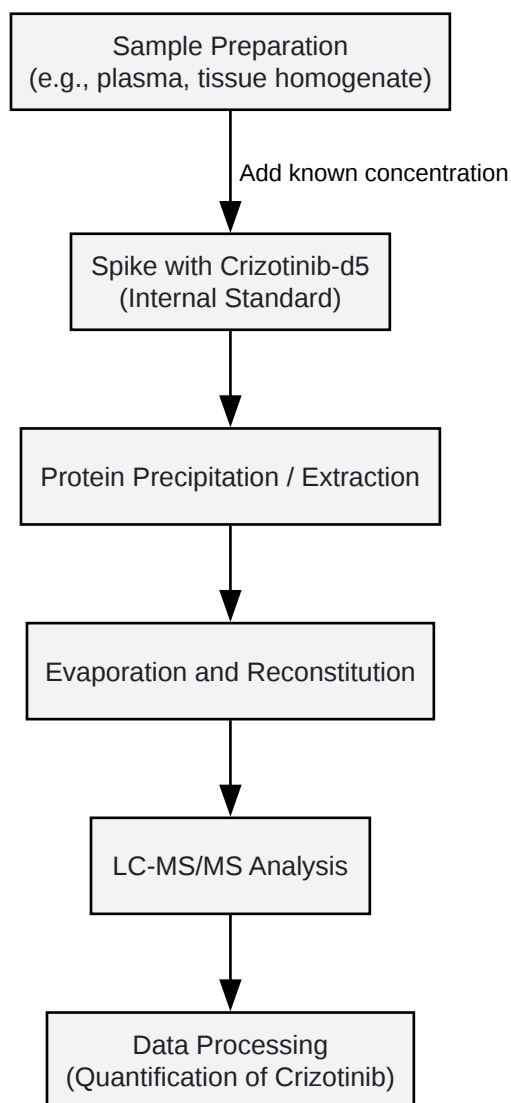
In the event of a spill, follow these procedures to minimize exposure and environmental contamination.

Step	Action
Personal Precautions	Wear self-contained breathing apparatus and avoid dust formation.[3]
Environmental Precautions	Do not let product enter drains.[5]
Methods for Cleaning Up	Pick up and arrange disposal without creating dust. Keep in suitable, closed containers for disposal.[5] For liquid spills, collect with absorbent material.[7]

## Experimental Protocols

**Crizotinib-d5** is primarily used as an internal standard in analytical methods for the quantification of Crizotinib.

Workflow for Quantification of Crizotinib using **Crizotinib-d5** by LC-MS/MS



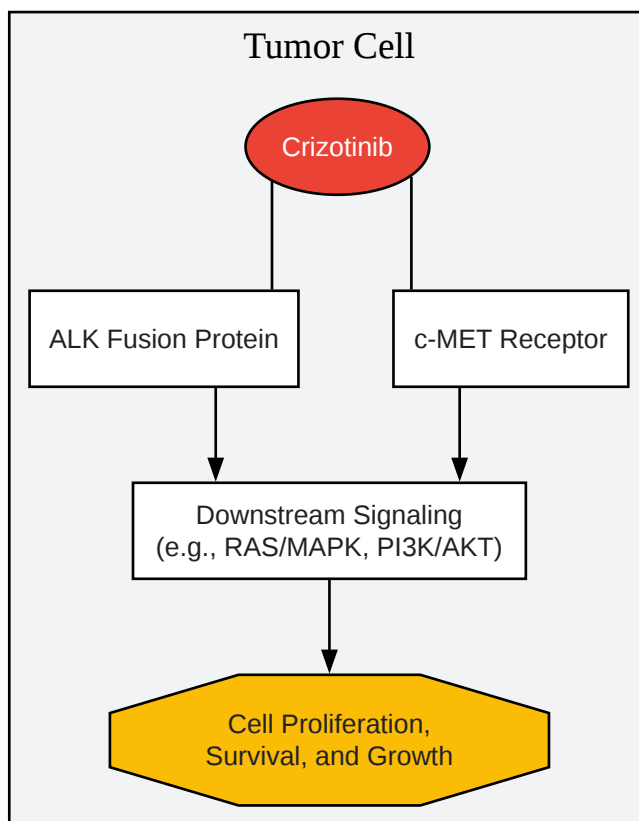
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Caption: A general workflow for the use of **Crizotinib-d5** as an internal standard in a bioanalytical LC-MS/MS method.

## Signaling Pathway of Crizotinib

Crizotinib is a potent inhibitor of the c-MET and ALK receptor tyrosine kinases. **Crizotinib-d5**, being a deuterated analog, is expected to have the same biological targets.

#### Simplified Crizotinib Mechanism of Action



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Caption: Crizotinib inhibits the ALK fusion protein and the c-MET receptor, thereby blocking downstream signaling pathways that promote tumor cell proliferation and survival.[1]

## Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[8] Avoid release to the environment.[9]

This technical guide is intended to provide comprehensive safety and handling information for **Crizotinib-d5**. It is imperative that all users read and understand the Safety Data Sheet (SDS)

before handling this compound. The information provided here is based on available data and should be used in conjunction with established laboratory safety protocols.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of Crizotinib-d5]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3026244#safety-and-handling-guidelines-for-crizotinib-d5\]](https://www.benchchem.com/product/b3026244#safety-and-handling-guidelines-for-crizotinib-d5)

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